

Application Note: High-Efficiency SPPS Integration of N-Me-D-Nle-OH·HCl

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Compound of Interest

Compound Name: *N-Me-D-Nle-OH.HCl*

Cat. No.: *B13140738*

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Executive Summary & Technical Rationale

N-Me-D-Nle-OH combines three distinct structural features that complicate Solid-Phase Peptide Synthesis (SPPS):

- **N-Methylation:** Eliminates the amide proton, preventing hydrogen bonding and inducing a cis-peptide bond preference. This creates significant steric hindrance for the subsequent acylation step.
- **D-Configuration:** Induces reverse turn structures; while chemically identical to L-isomers in reactivity, it alters the aggregation profile of the growing chain.
- **HCl Salt Form:** The hydrochloride counterion is acidic. Failure to neutralize this proton in situ will protonate the coupling base (e.g., DIEA), lowering the effective pH and stalling activation.

Core Challenge: The primary bottleneck is not coupling N-Me-D-Nle to the chain, but coupling the next amino acid onto the N-terminal secondary amine of N-Me-D-Nle. This step often suffers from low yields (<20%) and high deletion sequences if standard protocols are used.

Chemical Handling & Preparation[1][2][3][4][5][6]

Reagent Specifications

- Chemical Name: N-Methyl-D-norleucine hydrochloride
- Function: Peptidomimetic building block (Methionine isostere, protease resistance).
- Solubility: Soluble in DMF, NMP, and DMSO. Slightly less soluble in DCM.

The "HCl Penalty" – Neutralization Strategy

Unlike free base amino acids, the HCl salt carries an equimolar amount of acid.

- Standard Protocol Error: Using 2.0 eq of DIEA for activation (1 eq to neutralize the carboxylate, 1 eq to deprotonate the activator).
- Correct Protocol: You must add 1.0 extra equivalent of base to neutralize the amine-HCl.
 - Total Base Calculation: If using HATU (0.9 eq) and Amino Acid (1.0 eq), use 3.0 eq of DIEA (instead of the usual 2.0).

Protocol A: Coupling N-Me-D-Nle-OH·HCl to the Resin

Objective: Attach N-Me-D-Nle to the growing peptide chain.

Mechanism: The steric bulk of the N-methyl group is on the incoming amino acid. While slower than Gly or Ala, this coupling usually proceeds with standard high-efficiency reagents.

Reagents

- Coupling Reagent: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or DIC/Oxyma.
- Base: DIEA (N,N-Diisopropylethylamine).[\[1\]](#)
- Solvent: DMF (N,N-Dimethylformamide).[\[1\]](#)

Step-by-Step Procedure

- Swell Resin: Wash resin 3x with DMF.^[2]
- Prepare Activation Solution (Pre-activation is critical):
 - Dissolve N-Me-D-Nle-OH·HCl (4.0 eq) and HATU (3.9 eq) in minimal DMF.
 - Add DIEA (8.0 eq). Note the doubled base amount to handle the HCl salt.
 - Observation: The solution should turn yellow (activation). If it remains colorless, check pH (wet pH paper); it must be basic (pH > 8).
- Coupling:
 - Add solution to resin immediately.
 - Time: React for 60–120 minutes at Room Temperature (RT).
 - Optional: Microwave assistance (75°C, 5 min) improves yield significantly.
- Wash: Drain and wash with DMF (4x).
- Monitoring: Perform Kaiser Test.
 - Result: If Blue beads → Incomplete (Recouple).^[3] If Colorless → Complete.

Protocol B: Coupling ONTO the N-Terminal N-Me-D-Nle

Objective: Acylate the sterically hindered secondary amine. This is the "Expert Level" step.

The Problem: The N-methyl group shields the nucleophilic amine. Standard HBTU/HCTU couplings often fail here.

Recommended Activation Systems (In Order of Potency)

- HATU / HOAt / DIEA: The gold standard for hindered couplings.

- PyAOP / HOAt / DIEA: PyAOP is a phosphonium salt, often superior for N-methyl amines as it avoids guanidinium byproduct formation.
- BTC (Bis-trichloromethyl carbonate): Generates an acid chloride in situ. Highly effective but hazardous (phosgene generation). Use only if HATU fails.

Step-by-Step Procedure (Double Coupling Strategy)

Coupling 1: High Concentration

- Dissolve Next Amino Acid (5.0 eq) and HATU (5.0 eq) in minimal DMF (max concentration ~0.5 M).
- Add DIEA (10.0 eq).
- Add to resin containing N-terminal N-Me-D-Nle.
- Reaction: Shake for 2 hours at RT or 10 min at 75°C (Microwave).
- Wash with DMF (3x).

Coupling 2: Solvent Change (Chaotropic Effect)

- Repeat the activation using PyAOP or HATU.
- Solvent Switch: Use NMP (N-Methyl-2-pyrrolidone) or a mixture of DMF/DMSO (9:1). DMSO helps disrupt aggregation caused by the D-isomer/N-Me combination.
- Reaction: Shake for 2 hours or overnight.

Critical QC: The Chloranil Test

The Kaiser test (Ninhydrin) DOES NOT detect secondary amines reliably.^{[4][5][6]} You must use the Chloranil or p-Nitrophenol test.^[7]

Chloranil Test Protocol:

- Transfer a few resin beads to a small glass vial.
- Add 2 drops of 2% Acetaldehyde in DMF.

- Add 2 drops of 2% Chloranil in DMF.
- Wait 5 minutes.
 - Blue/Green Beads: Positive (Secondary amine present = Incomplete Coupling). ACTION: Recouple.
 - Amber/Colorless Beads: Negative (Coupling Complete).

Troubleshooting: Diketopiperazine (DKP) Formation

Risk: If N-Me-D-Nle is the 2nd or 3rd residue from the C-terminus (especially on Wang resin), Fmoc deprotection can induce a "back-biting" attack, cleaving the dipeptide from the resin as a cyclic Diketopiperazine (DKP).

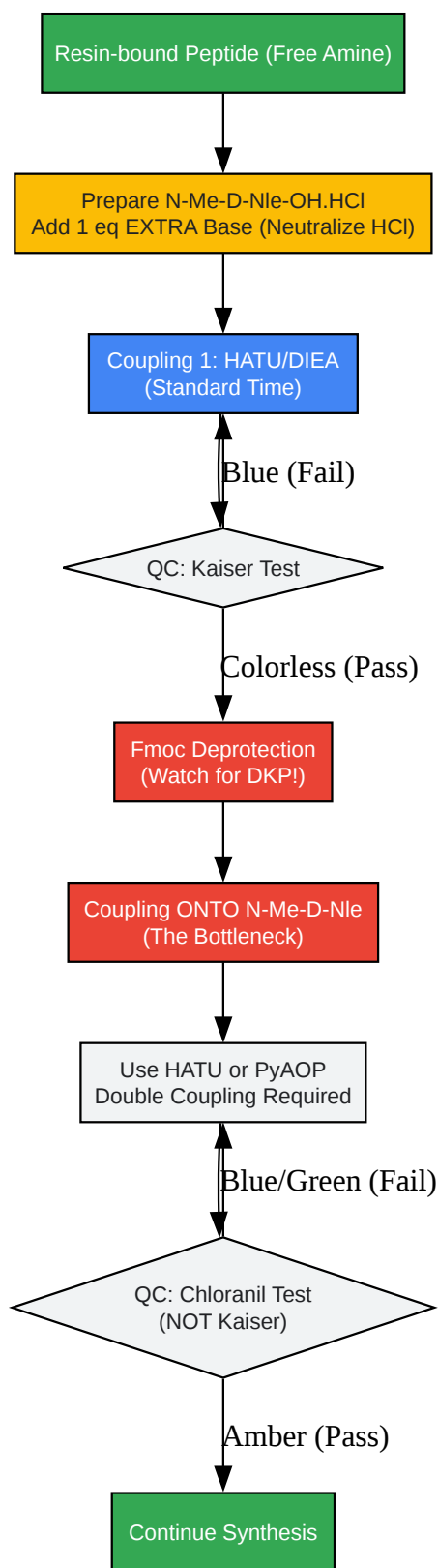
Mechanism: The cis-conformation favored by N-methylation brings the N-terminus closer to the C-terminal ester.

Mitigation Strategy:

- Use Trityl Resins: 2-Chlorotrityl Chloride (2-CTC) resin is sterically bulky and prevents DKP formation.^[7]
- Short Deprotection: Use 20% Piperidine in DMF for only 2 x 3 minutes (instead of 2 x 10 min) to minimize exposure to base.
- D-BU/Piperazine: Use 2% DBU / 5% Piperazine in NMP for deprotection; this specific cocktail has been shown to reduce DKP formation in N-methyl peptides.^{[8][7][9]}

Visualized Workflows

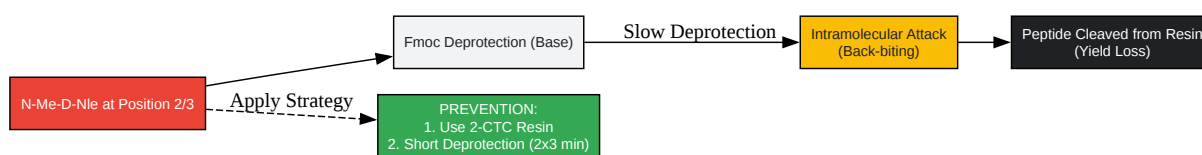
Figure 1: N-Me-D-Nle-OH·HCl Integration Logic



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Caption: Logical flow for integrating N-Me-D-Nle. Note the specific QC tests: Kaiser for the primary amine before coupling, Chloranil for the secondary amine after.

Figure 2: DKP Formation & Prevention



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Caption: Mechanism of Diketopiperazine (DKP) formation, a major risk when N-methyl amino acids are near the C-terminus.

Summary Table: Experimental Parameters

Parameter	Standard AA Coupling	N-Me-D-Nle-OH·HCl Coupling	Coupling ONTO N-Me-D-Nle
Coupling Reagent	HBTU / HCTU	HATU / DIC+Oxyma	HATU / PyAOP / HOAt
Base Equivalents	2.0 eq (DIEA)	3.0 eq (DIEA) (Neutralize HCl)	2.0 eq (DIEA)
Coupling Time	30–60 min	60–120 min	2x 2 hours (Double Couple)
Solvent	DMF	DMF	DMF / NMP / DMSO
QC Test	Kaiser (Ninhydrin)	Kaiser (Ninhydrin)	Chloranil / p-Nitrophenol
Difficulty	Low	Medium	High (Steric Hindrance)

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